

Application Notes and Protocols for 3-Oxobetulin Acetate in Pharmaceutical Development

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Compound of Interest

Compound Name: 3-Oxobetulin acetate

Cat. No.: B2980553

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Introduction

3-Oxobetulin acetate is a synthetic derivative of betulin, a naturally occurring pentacyclic triterpenoid found in the bark of birch trees.[1][2] As an acetylated derivative of 3-Oxobetulin, it exhibits enhanced solubility and bioavailability, making it a compound of significant interest in pharmaceutical research and development.[1] This compound has demonstrated a range of biological activities, including anticancer, anti-inflammatory, and antiviral properties, positioning it as a valuable candidate for therapeutic applications.[1][3][4] These application notes provide an overview of its properties, biological activities, and detailed protocols for its use in a research setting.

Chemical and Physical Properties

Proper handling and storage are crucial for maintaining the integrity of **3-Oxobetulin acetate**. The compound is a white to off-white powder and should be stored at -20°C for long-term stability.[3][4]

Property	Value	Reference
Synonyms	28-O-Acetyl-3-oxobetulin, Betulonic alcohol acetate	[1]
CAS Number	136587-07-0	[1]
Molecular Formula	C ₃₂ H ₅₀ O ₃	[1]
Molecular Weight	482.74 g/mol	[5]
Appearance	White to off-white powder	[1]
Purity	≥95%	
Solubility	DMF: 30 mg/mL, DMSO: 10 mg/mL, Ethanol: 25 mg/mL	[4][6]
Storage	Short-term (days to weeks) at 0-4°C; Long-term (months to years) at -20°C	[3]

Biological Activities and Potential Applications

3-Oxobetulin acetate has been evaluated for several biological activities, with promising results in oncology and infectious diseases.

3.1. Anticancer Activity The compound has shown potent cytotoxic effects against a variety of human cancer cell lines. It is particularly effective against murine lymphocytic leukemia and several human cancers, although some cell lines are resistant to its effects.[3][4][5]

Cell Line	Cancer Type	Measurement	Value (µg/mL)	Reference
P388	Murine Lymphocytic Leukemia	EC ₅₀	0.12	[3][4]
H460	Human Lung Cancer	GI ₅₀	5.2	[3][4]
MCF-7	Human Breast Cancer	GI ₅₀	8.0	[3][4]
SF-268	Human CNS Cancer	GI ₅₀	10.6	[3][4]
KM20L2	Human Colon Cancer	GI ₅₀	12.7	[3][4]
BxPC-3	Human Pancreatic Cancer	GI ₅₀	>10	[3][4]
DU145	Human Prostate Cancer	GI ₅₀	>10	[3][4]

EC₅₀: Half-maximal effective concentration. GI₅₀: 50% growth inhibition.

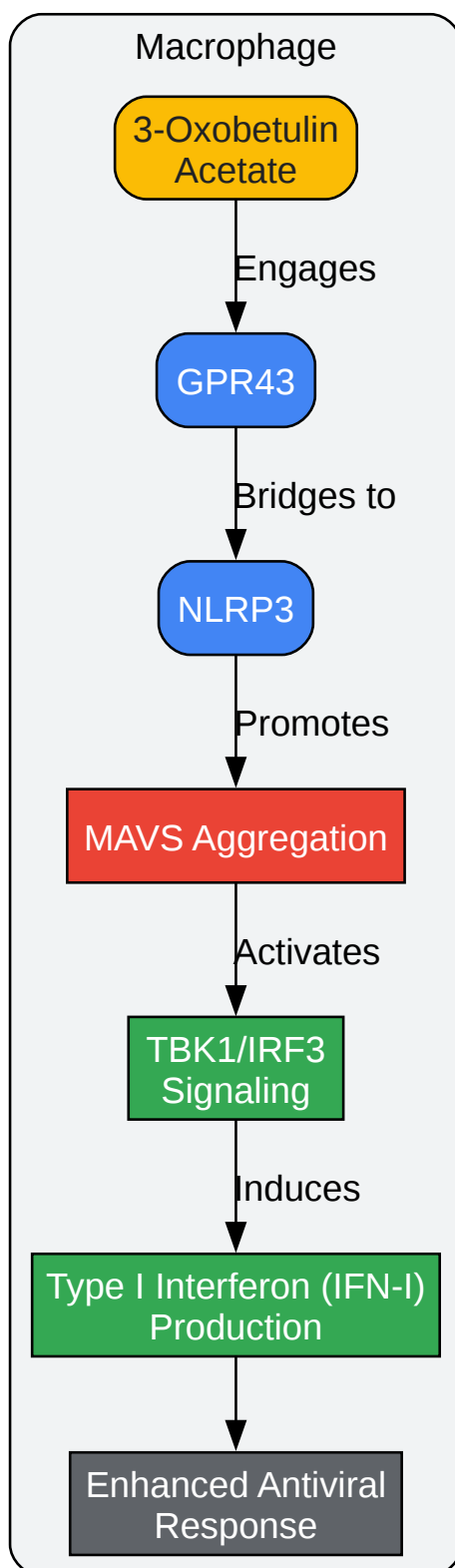
3.2. Antiviral and Anti-leishmanial Activity **3-Oxobetulin acetate** has also been identified as an inhibitor of viral replication and is active against certain parasites.[3][4]

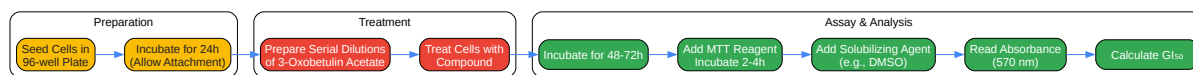
Target Organism	Assay/Cell Line	Measurement	Value	Reference
HIV (X4 tropic, NL4.3-Ren)	MT-2 lymphoblastoid cells	IC ₅₀	13.4 µM	[3][4]
Leishmania donovani amastigotes	In vitro culture	Active Concentration	50 µM	[3][4]

IC₅₀: Half-maximal inhibitory concentration.

Mechanism of Action

While the precise mechanisms of **3-Oxobetulin acetate** are still under investigation, its activity is believed to be linked to its structural similarity to betulin, a known cholesterol biosynthesis inhibitor.^{[3][4]} In the context of its antiviral and immunomodulatory effects, the acetate component may play a significant role. Microbiota-derived acetate has been shown to enhance host antiviral responses by modulating the innate immune system.^{[7][8]} Specifically, acetate can engage the G-protein coupled receptor 43 (GPR43), which then interacts with the NLRP3 inflammasome. This complex promotes the aggregation and signaling of the mitochondrial antiviral-signaling protein (MAVS), leading to an enhanced production of Type I interferons (IFN-I), which are critical for antiviral defense.^{[7][8]}





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